

Ruboxistaurin solubility issues in aqueous solutions

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Compound Focus: Ruboxistaurin hydrochloride

CAS No.: 169939-93-9

Cat. No.: S003462

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Solubility Data & Preparation Protocols

The table below summarizes the available quantitative data and standard preparation methods for Ruboxistaurin.

Solution Type	Solvent System	Concentration Achieved	Application & Notes
Stock Solution (for <i>in vitro</i>)	Anhydrous DMSO [1]	6.67 mg/mL (13.21 mM) [1]	For cell-based studies; hygroscopic DMSO can impact solubility. Use newly opened DMSO.
Dosing Solution (for <i>in vivo</i>)	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1]	≥ 0.67 mg/mL (1.33 mM) [1]	Oral administration to mice/rats; yields a clear solution.
Dosing Solution (for <i>in vivo</i>)	10% DMSO + 90% (20% SBE-β-CD in Saline) [1]	≥ 0.67 mg/mL (1.33 mM) [1]	An alternative formulation for oral administration.

Solution Type	Solvent System	Concentration Achieved	Application & Notes
Analytical Standard	Methanol / Acetonitrile (UPLC/MS)	25–1000 ng/mL (linear range) [2]	Used for LC-MS/MS quantification in plasma matrices.

Detailed Preparation Protocols

For In Vitro Studies

This protocol is for preparing a concentrated stock solution suitable for cell culture experiments.

- **Calculation:** Determine the mass of Ruboxistaurin needed to achieve a 6.67 mg/mL solution in anhydrous DMSO.
- **Weighing:** Accurately weigh the compound.
- **Dissolution:** Transfer the compound to a clean vial and add the calculated volume of **anhydrous DMSO**. The use of newly opened, dry DMSO is critical to prevent water absorption, which can compromise solubility and compound stability [1].
- **Mixing:** Vortex or sonicate the mixture briefly until a clear solution is obtained.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store at **-80°C for up to 6 months or -20°C for up to 1 month** in a sealed container to protect from moisture [1].

For In Vivo Studies (Oral Administration in Mice/Rats)

This protocol describes the preparation of a stable, biocompatible solution for oral gavage in animal models [1].

- **Prepare Stock in DMSO:** First, create a 6.7 mg/mL stock solution in DMSO as described above.
- **Prepare Working Solution:**
 - Take 100 µL of the DMSO stock solution.
 - Add 400 µL of **PEG300** and mix evenly.
 - Add 50 µL of **Tween-80** and mix evenly.
 - Finally, add 450 µL of **Saline** (0.9% sodium chloride in ddH₂O) to bring the total volume to 1 mL.

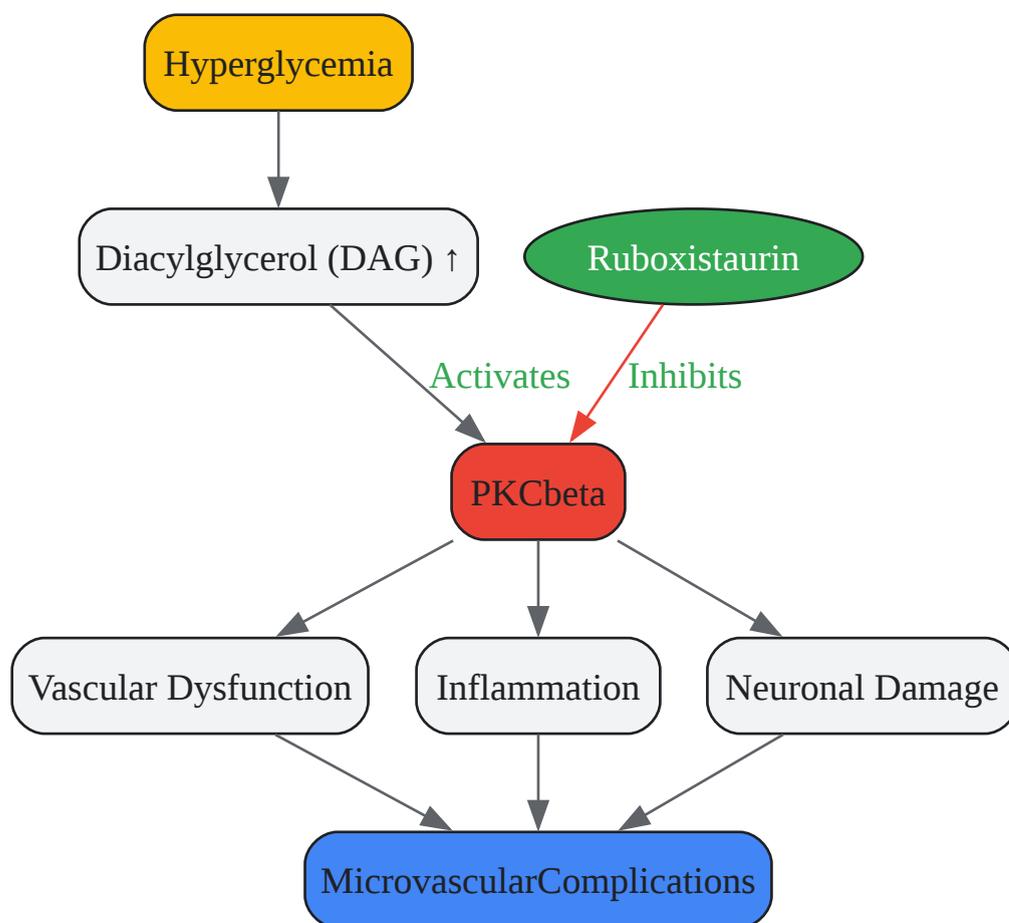
- **Final Check:** The resulting solution should be clear. It is stable at room temperature for short periods and should be prepared freshly for each dosing session [1].

Troubleshooting Common Issues

- Problem: Precipitation in Aqueous Buffers
 - **Cause:** Ruboxistaurin has inherently low aqueous solubility. Direct dilution of DMSO stock into plain water or buffer exceeding its solubility limit will cause precipitation.
 - **Solution:** Always use a solubilizing agent like PEG300, Tween-80, or SBE- β -CD when preparing aqueous dosing solutions. Do not exceed the final concentration of 0.67 mg/mL in these carrier systems without further validation [1].
- Problem: Low Recovery or Inconsistent Results in LC-MS/MS Analysis
 - **Cause:** Non-specific binding to vial surfaces or instability in solution.
 - **Solution:** Use silanized glassware or polypropylene tubes. For analytical standards in methanol or acetonitrile, the calibration curve is typically linear from 25–1000 ng/mL. Ensure the internal standard (e.g., Atorvastatin) is properly used, and the method is validated for precision and accuracy in your specific matrix [2].
- Problem: Compound Degradation
 - **Cause:** Exposure to moisture, light, or repeated freeze-thaw cycles.
 - **Solution:** Store lyophilized powder and prepared stock solutions in a dry, sealed environment at recommended temperatures. Always use freshly prepared working solutions for critical experiments [1].

Mechanism of Action & Experimental Context

Understanding why Ruboxistaurin is used can help in designing better experiments. The following diagram illustrates its primary mechanism of action as a selective Protein Kinase C beta (PKC β) inhibitor.



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This targeted mechanism is why Ruboxistaurin is extensively researched for treating diabetic microvascular complications like **retinopathy, neuropathy, and nephropathy** [3] [4]. In animal models of diabetic wound healing, it has been shown to accelerate wound closure and stimulate angiogenesis by inhibiting PKC β II [4].

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